

Handling and safety precautions for Scandium(III) nitrate hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Scandium(III) nitrate hydrate

Cat. No.: B564756

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Technical Support Center: Scandium(III) Nitrate Hydrate

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **Scandium(III) nitrate hydrate**.

Frequently Asked Questions (FAQs)

General Information

- Q1: What is **Scandium(III) nitrate hydrate**? **Scandium(III) nitrate hydrate** is a moderately water-soluble crystalline solid with the chemical formula $\text{Sc}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$.^{[1][2][3]} It serves as a source of scandium that decomposes to scandium oxide upon heating.^{[1][4]} It is used as an oxidizing agent in organic synthesis, and in optical coatings, electronic ceramics, and the laser industry.^{[4][5]}
- Q2: What are the primary hazards associated with **Scandium(III) nitrate hydrate**? It is an oxidizer and may intensify fire or cause fire upon contact with combustible materials.^{[2][6][7]} It causes skin and serious eye irritation and may cause respiratory irritation.^{[2][8]}

Handling and Storage

- Q3: What personal protective equipment (PPE) is required when handling this chemical?

- Eye/Face Protection: Wear chemical safety glasses or goggles and a face shield.[8]
- Skin Protection: Wear nitrile or rubber gloves and a protective suit.[8] Leather or cotton gloves should not be worn.[9]
- Respiratory Protection: Use an approved respirator if there is a risk of overexposure, dust formation, or if ventilation is inadequate.[6][8][10]
- Q4: How should I properly store **Scandium(III) nitrate hydrate**? Store in a cool, dry, and well-ventilated area with the container tightly closed.[6][8][11] It is hygroscopic and should be protected from moisture.[6][8] Store it away from flammable substances, strong reducing agents, organic materials, and metal powders.[6][8]
- Q5: What materials are incompatible with **Scandium(III) nitrate hydrate**? Avoid contact with strong reducing agents, strong acids, flammable substances, combustible materials, organic materials, and metal powders.[6][7][8]

Emergency Procedures

- Q6: What should I do in case of accidental skin or eye contact?
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[6][8] Remove contaminated clothing and seek medical attention if irritation persists.[8]
 - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to rinse under the eyelids.[6][8] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[8]
- Q7: What is the correct procedure for a small spill? For a small spill, you should wear appropriate PPE, avoid raising dust, sweep up the material, and place it in a well-marked container for proper disposal.[8] Ensure there are no ignition sources nearby.[9]
- Q8: How should a fire involving **Scandium(III) nitrate hydrate** be handled? Use carbon dioxide, extinguishing powder, or water spray for small fires.[8] For larger fires, use water spray or alcohol-resistant foam.[8] Do not use dry chemicals or foam for small fires if flooding quantities of water are available.[9] Firefighters should wear self-contained breathing apparatus and full protective gear.[3][6]

Troubleshooting Guide

- Problem: The material appears clumpy or has absorbed moisture.
 - Cause: **Scandium(III) nitrate hydrate** is hygroscopic, meaning it readily absorbs moisture from the air.[6][8] This can happen if the container is not sealed tightly or is stored in a humid environment.
 - Solution: While the material may still be usable for some applications, its water content is no longer defined. It is best to handle the material in a controlled atmosphere, such as a glovebox, to prevent further moisture absorption. For applications requiring anhydrous material, the hydrated form may not be suitable.
- Problem: I observe discoloration of the material.
 - Cause: Discoloration could be due to contamination or decomposition. Upon heating, it decomposes to produce scandium oxides and nitrogen oxides.[8]
 - Solution: Do not use the material if you suspect it is contaminated or has decomposed. Dispose of it according to your institution's hazardous waste guidelines.[6][12]

Quantitative Data

Physical and Chemical Properties

| Property | Value |
|-------------------|-------------------------------------------|
| Molecular Formula | <chem>Sc(NO3)3.xH2O</chem> [3][12] |
| Molecular Weight | 230.97 g/mol (anhydrous)[2][3][8] |
| Appearance | White solid / crystalline powder[2][8][9] |
| Solubility | Soluble in water[1][2][8] |

Hazard Identification

| Classification | Rating |
|---------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------|
| GHS Pictograms | Oxidizer, Irritant[2] |
| GHS Signal Word | Danger[2] |
| Hazard Statements | H272: May intensify fire; oxidizer.[2] H315: Causes skin irritation.[2] H319: Causes serious eye irritation.[2] H335: May cause respiratory irritation.[2] |
| NFPA Rating | Health: 1, Flammability: 0, Reactivity: 1, Specific Hazard: OX[8] |
| HMIS Classification | Health: 1, Fire: 0, Reactivity Hazard: 1[8] |

Transportation Information

| Category | Information |
|----------------------|-----------------------------------|
| UN Number | UN1477[2][4] |
| Proper Shipping Name | Nitrates, inorganic, n.o.s.[2][7] |
| Hazard Class | 5.1 (Oxidizer)[2][4][7] |
| Packing Group | III[2][4][7] |

Experimental Protocols

Protocol for Small-Scale Spill Cleanup

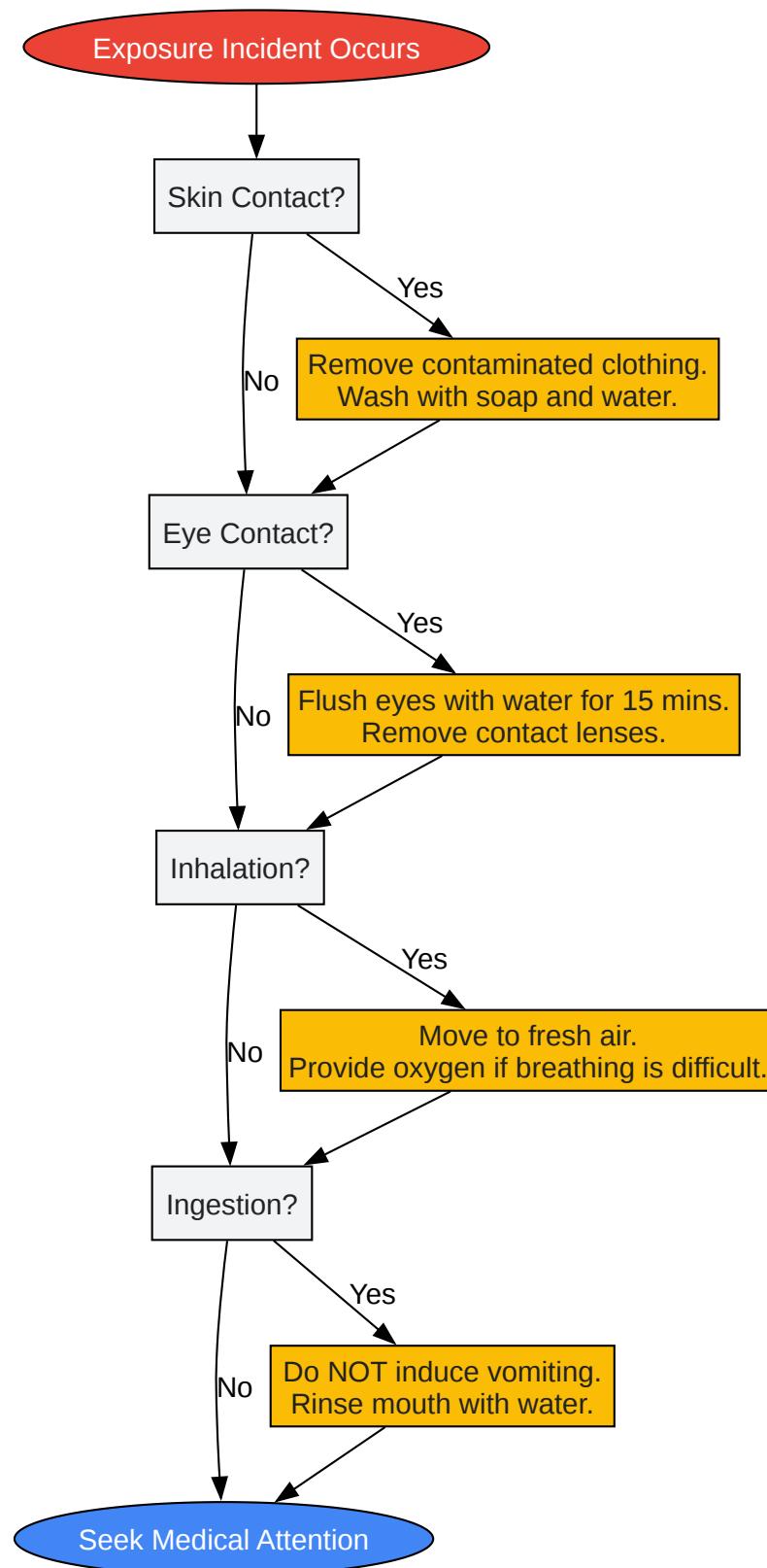
- Notification: Immediately alert personnel in the vicinity of the spill.
- Personal Protection: Don appropriate PPE, including chemical safety goggles, a face shield, nitrile gloves, and a lab coat. If dust is present, a respirator is necessary.
- Control Ignition Sources: Extinguish all nearby open flames and turn off spark-producing equipment.[9]

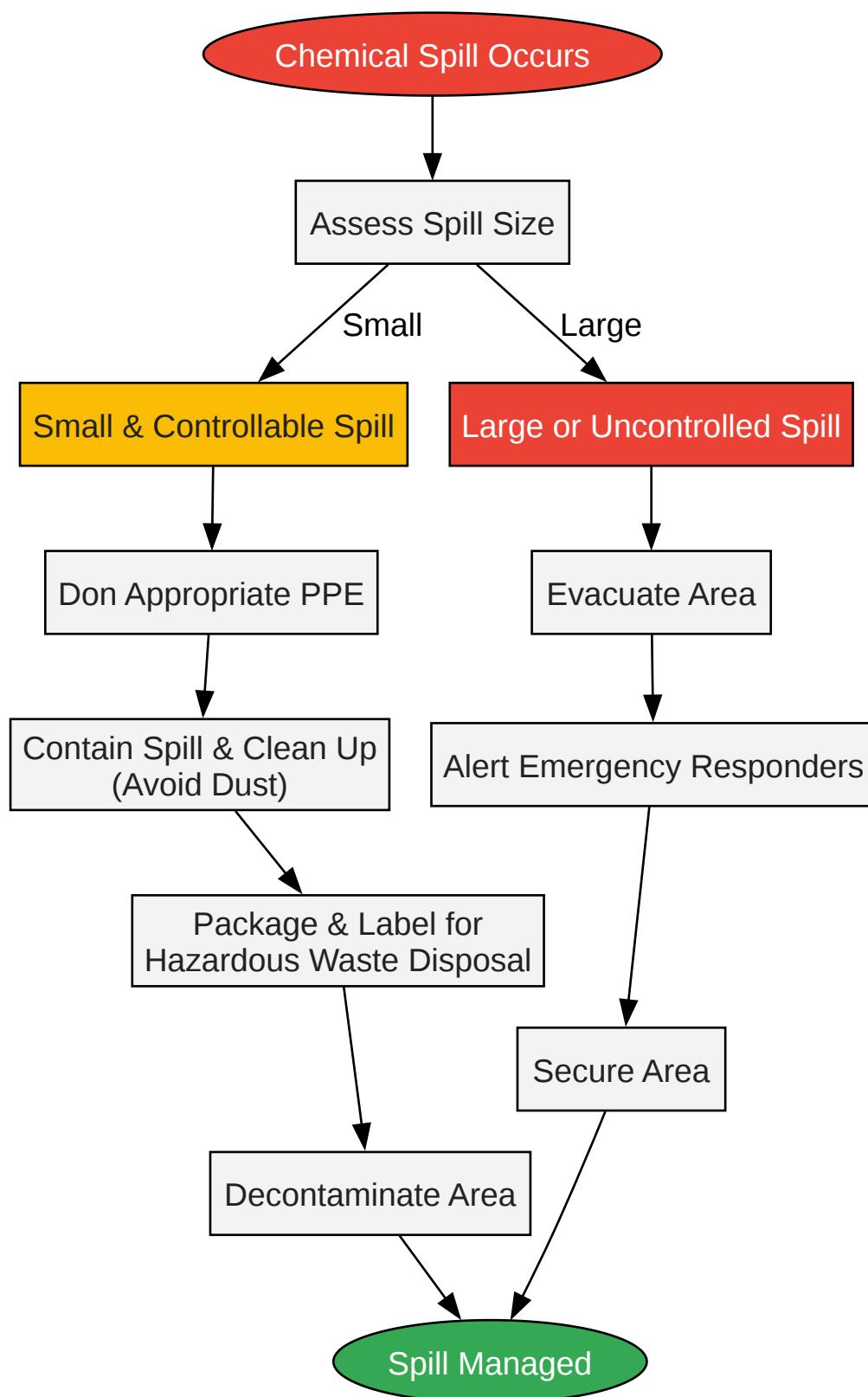
- Containment: Prevent the spill from spreading or entering drains.
- Cleanup: Carefully sweep up the solid material, avoiding the creation of dust.[\[8\]](#) Use non-sparking tools.[\[11\]](#)
- Collection: Place the swept-up material into a suitable, labeled, and closed container for waste disposal.[\[6\]](#)[\[8\]](#)
- Decontamination: Clean the spill area with soap and water.[\[13\]](#)
- Disposal: Dispose of the waste container and any contaminated cleaning materials as hazardous waste, following institutional guidelines.[\[6\]](#)[\[12\]](#)

Protocol for Large-Scale Spill Cleanup

- Evacuation: Evacuate all personnel from the immediate area and move upwind.[\[9\]](#)
- Emergency Response: Alert your institution's emergency responders and inform them of the location and nature of the hazard.[\[9\]](#)
- Access Control: Secure the area and post warnings to prevent unauthorized entry.
- Response Team: Only personnel trained in hazardous material cleanup with the appropriate PPE (including self-contained breathing apparatus) should address the spill.[\[8\]](#)[\[9\]](#)
- Cleanup: Following the guidance of the emergency response team, contain and clean up the spill using appropriate methods, which may involve diking to prevent spreading and using an inert absorbent material.[\[13\]](#)
- Disposal: All contaminated materials must be placed in sealed, appropriate containers and disposed of as hazardous waste.[\[6\]](#)[\[12\]](#)

Visualizations



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- To cite this document: BenchChem. [Handling and safety precautions for Scandium(III) nitrate hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b564756#handling-and-safety-precautions-for-scandium-iii-nitrate-hydrate>]

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